

Personal protective equipment for handling 2-Chloro-5-methoxypyridine

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Compound of Interest

Compound Name: 2-Chloro-5-methoxypyridine

Cat. No.: B151447

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Essential Safety and Handling Guide for 2-Chloro-5-methoxypyridine

This guide provides critical safety, handling, and disposal information for **2-Chloro-5-methoxypyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **2-Chloro-5-methoxypyridine**.

Property	Value	Reference
CAS Number	139585-48-1	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₆ CINO	[1] [2] [3] [4]
Molecular Weight	143.57 g/mol	[1] [2] [3] [4]
Appearance	Colorless to light yellow liquid or solid	[1] [2] [3] [4]
Boiling Point	213.7 °C at 760 mmHg	[2]
GHS Hazard Class	Acute Toxicity 4, Oral (Warning)	
Hazard Statement	H302: Harmful if swallowed	

Operational Plan: Safe Handling Protocol

Safe handling of **2-Chloro-5-methoxypyridine** requires strict adherence to established laboratory safety standards. The following step-by-step guidance outlines the handling procedure from receipt to disposal.

Engineering Controls and Preparation

- Ventilation: All handling procedures must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[5\]](#)
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[6\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory to prevent chemical exposure.[\[9\]](#)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[6][9]	Protects against splashes and vapors that can cause serious eye damage.[10]
Hand Protection	Chemically impermeable gloves (e.g., nitrile, neoprene). For extended contact, consult glove manufacturer's resistance data.[2]	Prevents skin contact, which can lead to irritation or absorption of the chemical.[10]
Body Protection	A lab coat or chemical-resistant overalls. A PVC apron is recommended for tasks with a high splash risk.[6][10]	Shields the body from accidental spills and contamination.[9]
Respiratory Protection	A NIOSH-approved respirator is required if working outside a fume hood or if vapors/aerosols are generated.[6][11]	Protects against inhalation, which may cause respiratory irritation.[10]
Foot Protection	Closed-toe, chemical-resistant safety footwear.[7]	Protects feet from spills and falling objects.

Chemical Handling

- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[5][6]
- Contact Avoidance: Avoid all personal contact with the chemical, including inhalation of vapors and direct contact with skin and eyes.[2][10]
- Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[2]

Storage

- Container: Keep the container tightly closed.[2][11]

- Location: Store in a cool, dry, and well-ventilated area.[2][4]
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, strong acids, and alkalis.[6][10]

Disposal Plan

- Waste Classification: **2-Chloro-5-methoxypyridine** and its container must be disposed of as hazardous waste.[10]
- Procedure: All waste must be handled in accordance with local, state, and federal regulations.[10][11] Collect waste material in a suitable, labeled, and closed container.[2] Do not mix with other waste streams.[11] Contact your institution's environmental health and safety department for specific disposal procedures.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [2] [12]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water. Seek medical attention if irritation persists. [2] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [6]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [2] [6]

Chemical Spill Response

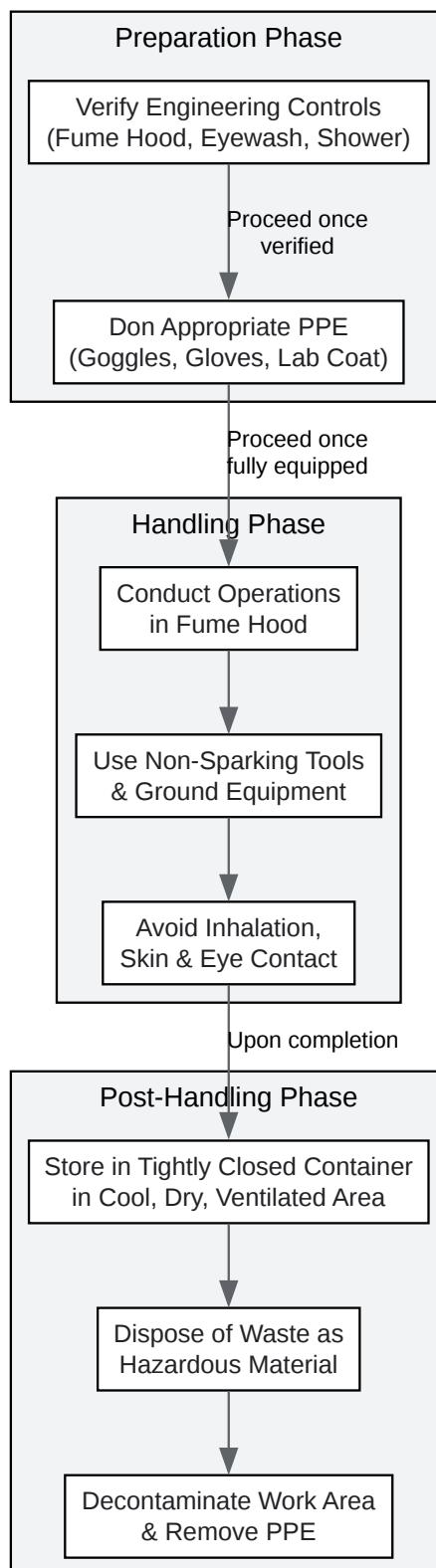
The response to a chemical spill depends on its scale.

- Minor Spill (Contained within a fume hood):
 - Ensure appropriate PPE is worn.[\[2\]](#)
 - Contain the spill with an inert absorbent material like vermiculite or sand.[\[13\]](#)
 - Using non-sparking tools, carefully collect the absorbed material into a suitable, closed container for hazardous waste disposal.[\[2\]](#)[\[6\]](#)
 - Decontaminate the spill area with soap and water.[\[14\]](#)

- Major Spill (Outside of a fume hood or large volume):
 - Evacuate the immediate area and alert nearby personnel. Move upwind of the spill.[10][15]
 - Alert your institution's emergency response team and provide them with the location and nature of the hazard.[10]
 - Prevent the spill from entering drains or water courses.[2][15]
 - Only trained personnel with appropriate respiratory protection (such as a self-contained breathing apparatus) should attempt to clean up a major spill.[15]

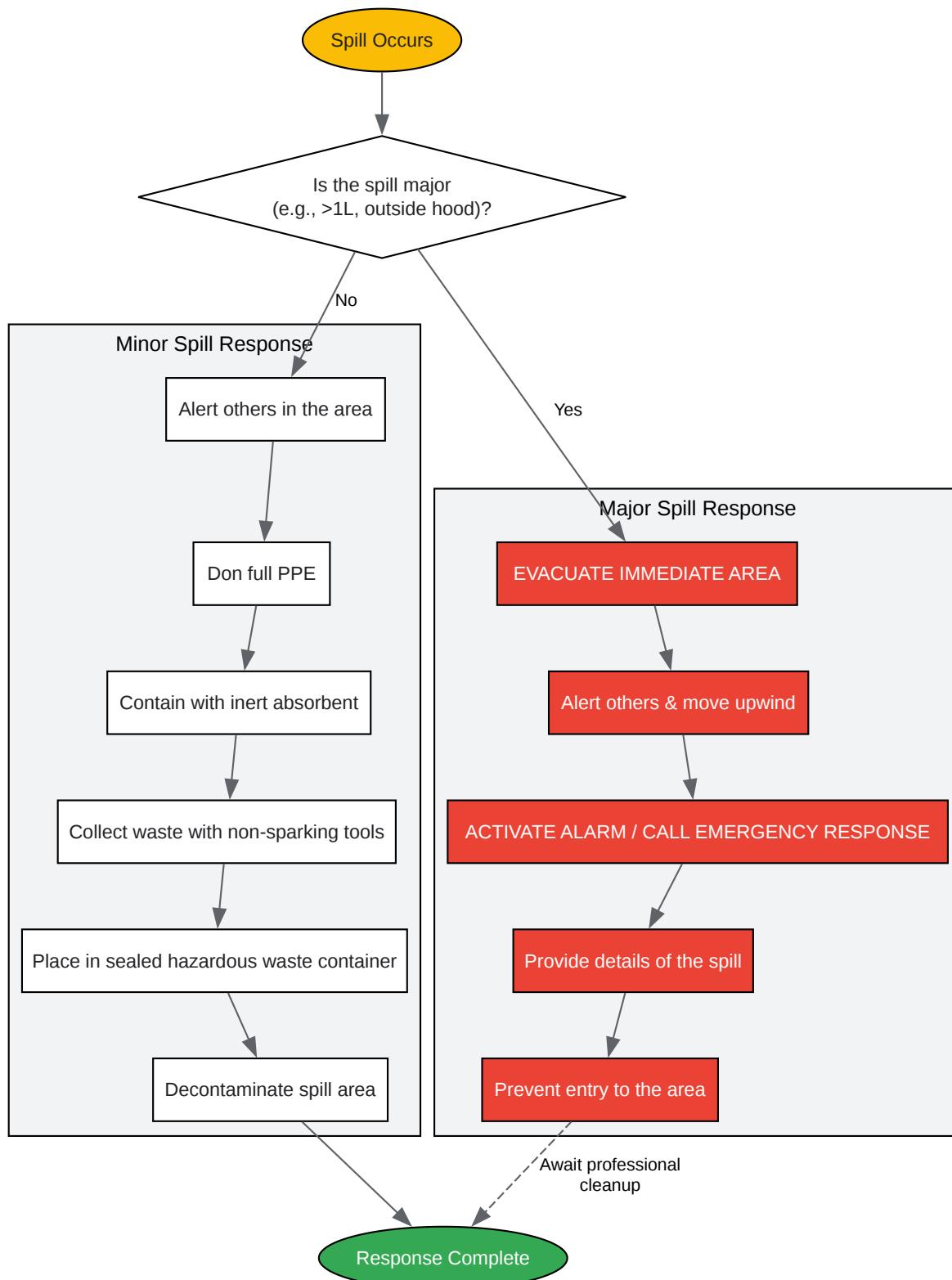
Visual Workflow Guides

The following diagrams illustrate key operational workflows for handling **2-Chloro-5-methoxypyridine**.



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Caption: Standard Operating Procedure for Handling **2-Chloro-5-methoxypyridine**.



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Caption: Decision workflow for responding to a chemical spill.

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